

4-Bromo-3-chloro-2-fluoroaniline molecular weight and formula

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Compound of Interest

Compound Name: 4-Bromo-3-chloro-2-fluoroaniline

Cat. No.: B037690

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Technical Data Sheet: 4-Bromo-3-chloro-2-fluoroaniline

Audience: Researchers, Scientists, and Drug Development Professionals

This document provides core technical data for **4-Bromo-3-chloro-2-fluoroaniline**, a halogenated aromatic amine essential for synthesis in the pharmaceutical, agrochemical, and material science industries.^[1]

Chemical Properties and Identification

4-Bromo-3-chloro-2-fluoroaniline is a substituted aniline derivative with a unique molecular structure that makes it a versatile building block in organic chemistry.^[1] Its chemical reactivity is significantly influenced by the presence of bromine, chlorine, and fluorine atoms on the benzene ring.^[1]

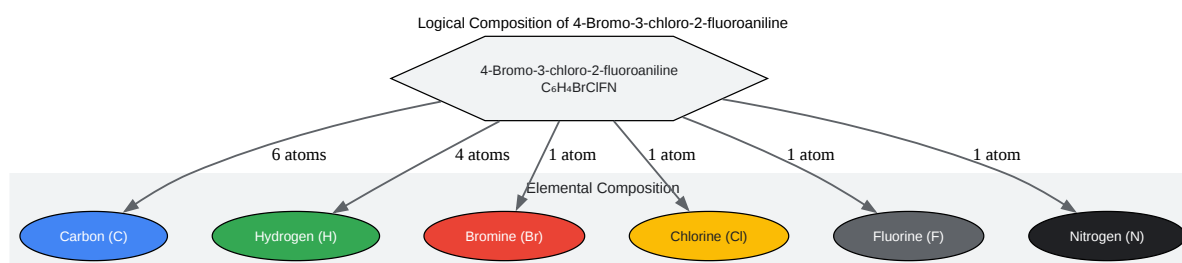
The key quantitative data for this compound are summarized in the table below.

Property	Value
Molecular Formula	C ₆ H ₄ BrClFN
Molecular Weight	224.46 g/mol
CAS Number	115843-99-7
Purity	Typically >98%
Physical Form	Solid
MDL Number	MFCD04039280

Data sourced from multiple chemical suppliers and databases.[2][3][4][5]

Molecular Structure and Composition

The molecular formula C₆H₄BrClFN indicates the presence of Carbon, Hydrogen, Bromine, Chlorine, Fluorine, and Nitrogen. The arrangement of these elements on the aniline core provides a foundation for diverse functional group transformations, making it a valuable intermediate for synthesizing Active Pharmaceutical Ingredients (APIs).[1]



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Caption: Elemental composition of **4-Bromo-3-chloro-2-fluoroaniline**.

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